

Spectral Data Analysis of 3-Allyloxypropionic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Allyloxypropionic Acid

CAS No.: 22577-15-7

Cat. No.: B1268298

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectral data for **3-Allyloxypropionic Acid** ($C_6H_{10}O_3$, Molecular Weight: 130.14 g/mol), a valuable building block in organic synthesis and drug discovery. This document details available Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with generalized experimental protocols for their acquisition.

Summary of Spectral Data

The following tables summarize the key spectral data points for **3-Allyloxypropionic Acid**. Due to the limited availability of publicly accessible, fully characterized spectra for this specific compound, predicted data and characteristic ranges for analogous functional groups are provided to guide researchers in their analyses.

1H NMR (Proton NMR) Spectroscopy

Predicted Chemical Shifts ($CDCl_3$, 400 MHz)

Protons	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
-COOH	10.0 - 12.0	Broad Singlet	-
-O-CH=CH ₂	5.85 - 6.00	Multiplet	-
-O-CH=CH ₂	5.15 - 5.35	Multiplet	-
-O-CH ₂ -CH=CH ₂	~4.05	Doublet of Triplets	~5.7, ~1.5
-O-CH ₂ -CH ₂ -COOH	~3.70	Triplet	~6.5
-O-CH ₂ -CH ₂ -COOH	~2.65	Triplet	~6.5

¹³C NMR (Carbon NMR) Spectroscopy

Predicted Chemical Shifts (CDCl₃, 100 MHz)

Carbon	Chemical Shift (δ , ppm)
-COOH	175 - 180
-O-CH=CH ₂	133 - 135
-O-CH=CH ₂	117 - 119
-O-CH ₂ -CH=CH ₂	70 - 73
-O-CH ₂ -CH ₂ -COOH	65 - 68
-O-CH ₂ -CH ₂ -COOH	34 - 37

IR (Infrared) Spectroscopy

Characteristic Absorption Bands (Neat)

Functional Group	Wavenumber (cm ⁻¹)	Intensity
O-H Stretch (Carboxylic Acid)	3300 - 2500	Broad, Strong
C-H Stretch (sp ² , =C-H)	3100 - 3000	Medium
C-H Stretch (sp ³)	3000 - 2850	Medium
C=O Stretch (Carboxylic Acid)	1760 - 1690	Strong
C=C Stretch (Allyl)	~1645	Medium
C-O Stretch (Ether & Carboxylic Acid)	1320 - 1000	Strong

Mass Spectrometry (MS)

Key Fragmentation Peaks (Electron Ionization)

Publicly available data indicates the following prominent peaks in the mass spectrum of **3-Allyloxypropionic Acid**.

m/z	Relative Intensity	Possible Fragment
73	High	[C ₃ H ₅ O ₂] ⁺
58	High	[C ₃ H ₆ O] ⁺
57	High	[C ₃ H ₅ O] ⁺ or [C ₄ H ₉] ⁺

Experimental Protocols

The following sections describe generalized methodologies for acquiring the spectral data presented above. Specific instrument parameters may vary.

NMR Spectroscopy

Objective: To determine the proton and carbon framework of **3-Allyloxypropionic Acid**.

Methodology:

- **Sample Preparation:** A solution of **3-Allyloxypropionic Acid** is prepared by dissolving approximately 5-20 mg of the compound in 0.5-0.7 mL of a deuterated solvent (e.g., Chloroform-d, CDCl₃). Tetramethylsilane (TMS) is typically added as an internal standard for chemical shift referencing ($\delta = 0.00$ ppm).
- **Instrumentation:** A high-field NMR spectrometer (e.g., 400 MHz or higher) is used for data acquisition.
- **¹H NMR Acquisition:** A standard proton NMR experiment is performed. Key parameters include a sufficient number of scans to achieve a good signal-to-noise ratio, a relaxation delay of 1-5 seconds, and a spectral width covering the expected range of proton chemical shifts (typically 0-12 ppm).
- **¹³C NMR Acquisition:** A proton-decoupled ¹³C NMR experiment is conducted. A larger number of scans is usually required due to the lower natural abundance of the ¹³C isotope. A spectral width of approximately 0-200 ppm is common for organic molecules.

NMR Spectroscopy Experimental Workflow

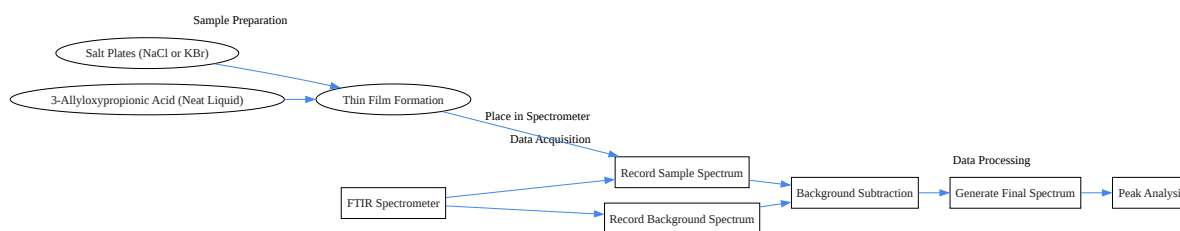
FTIR Spectroscopy

Objective: To identify the functional groups present in **3-Allyloxypropionic Acid**.

Methodology:

- **Sample Preparation:** For a liquid sample like **3-Allyloxypropionic Acid**, the analysis is typically performed "neat" (undiluted). A drop of the neat liquid is placed between two salt plates (e.g., NaCl or KBr) to create a thin film.
- **Instrumentation:** A Fourier-Transform Infrared (FTIR) spectrometer is used.
- **Background Spectrum:** A background spectrum of the clean, empty salt plates is recorded to subtract any atmospheric or instrumental interferences.
- **Sample Spectrum:** The prepared sample is placed in the spectrometer's sample holder, and the infrared spectrum is recorded. The instrument measures the absorption of infrared radiation at different wavenumbers.

- **Data Processing:** The background spectrum is automatically subtracted from the sample spectrum to yield the final absorbance or transmittance spectrum.



[Click to download full resolution via product page](#)

FTIR Spectroscopy Experimental Workflow

Mass Spectrometry (GC-MS)

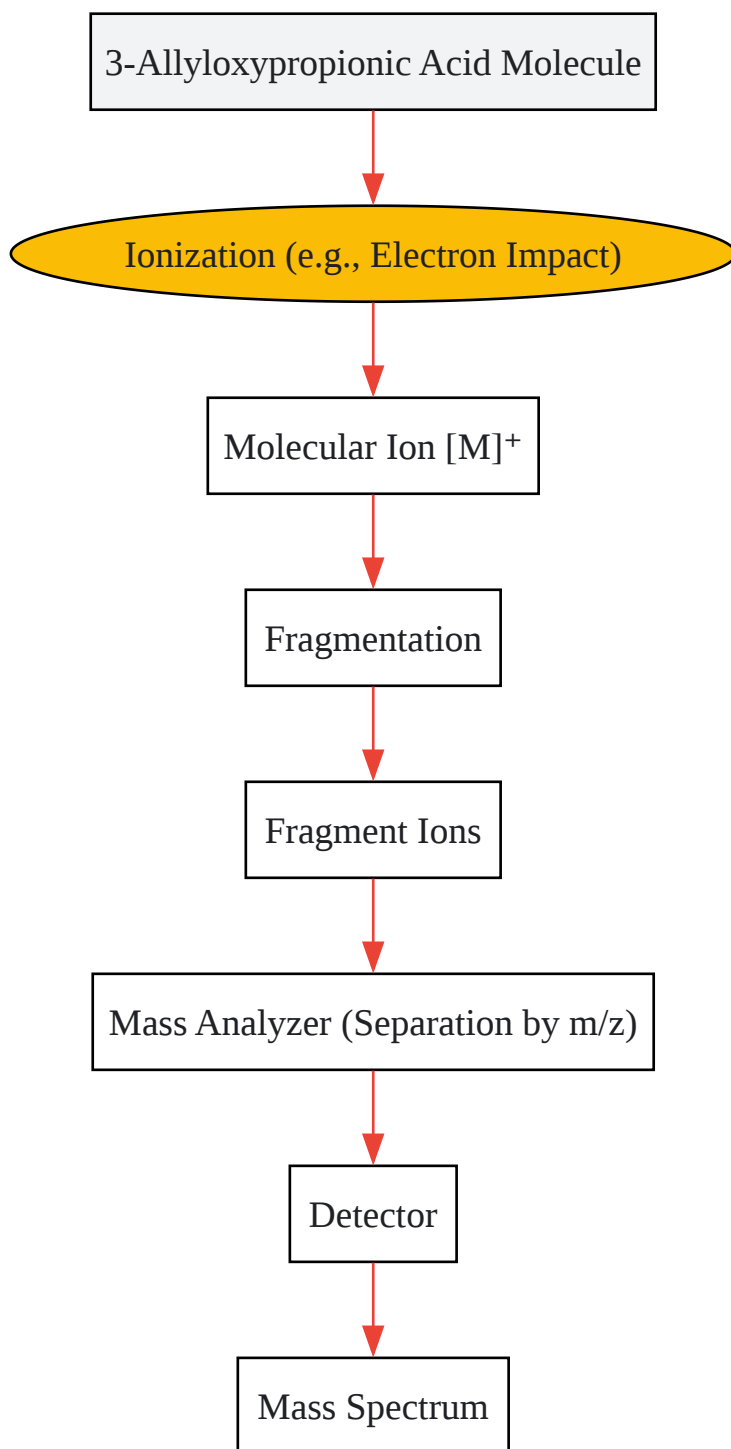
Objective: To determine the molecular weight and fragmentation pattern of **3-Allyloxypropionic Acid**.

Methodology:

- **Sample Introduction:** The sample is typically introduced into the mass spectrometer via a Gas Chromatograph (GC) for separation from any impurities. A dilute solution of **3-Allyloxypropionic Acid** in a volatile organic solvent (e.g., dichloromethane or ether) is injected into the GC.
- **Ionization:** As the compound elutes from the GC column, it enters the ion source of the mass spectrometer. Electron Ionization (EI) is a common method, where high-energy electrons

bombard the molecule, causing it to ionize and fragment.

- Mass Analysis: The resulting positively charged fragments are accelerated into a mass analyzer (e.g., a quadrupole), which separates them based on their mass-to-charge ratio (m/z).
- Detection: A detector records the abundance of each fragment at its specific m/z value, generating a mass spectrum.



[Click to download full resolution via product page](#)

Logical Flow of Mass Spectrometry Analysis

- To cite this document: BenchChem. [Spectral Data Analysis of 3-Allyloxypropionic Acid: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b1268298/docs#spectral-data-analysis-of-3-allyloxypropionic-acid-a-technical-guide\]](https://www.benchchem.com/product/b1268298/docs#spectral-data-analysis-of-3-allyloxypropionic-acid-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)